

An In-depth Technical Guide to Ethyl 2-phenylpropionate (CAS 2510-99-8)

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Compound of Interest

Compound Name: Ethyl 2-phenylpropionate

Cat. No.: B129025

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Prepared for Researchers, Scientists, and Drug Development Professionals

Introduction and Strategic Overview

Ethyl 2-phenylpropionate, also known as ethyl hydratropate, is an organic ester with the chemical formula $C_{11}H_{14}O_2$.^[1] Identified by its CAS number 2510-99-8, this compound is a valuable molecule in various scientific and industrial domains.^[2] While recognized for its pleasant, fruity, and honey-like aroma, which leads to its use in the fragrance and flavor industries, its utility extends significantly into the realm of organic synthesis.^[3] For drug development professionals, understanding the synthesis, characterization, and handling of such chiral building blocks is paramount, as the 2-phenylpropionate moiety is a core structural feature in the "profen" class of non-steroidal anti-inflammatory drugs (NSAIDs). This guide provides a comprehensive technical overview of its synthesis, analytical characterization, and safe handling, grounded in established chemical principles.

Physicochemical and Spectroscopic Data

A thorough understanding of a compound's physical and spectral properties is the foundation of its effective use in a research setting. These parameters are critical for reaction monitoring, purification, and structural confirmation.

Table 1: Key Physicochemical Properties of **Ethyl 2-phenylpropionate**

Property	Value	Source
CAS Number	2510-99-8	[2][4]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1]
Molecular Weight	178.23 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2][5]
Boiling Point	230 °C @ 760 mmHg; 122 °C @ 20 mmHg	[2][5]
Density	~1.012 - 1.025 g/cm ³	[2][5]
Refractive Index	~1.490 - 1.496 @ 20 °C	[5]
Solubility	Soluble in alcohol, chloroform, and ethyl acetate; Insoluble in water	[2][4][5]
logP (o/w)	~-2.77 (estimated)	[4][5]

| Flash Point | 93.3 °C (200 °F) |[5][6] |

Table 2: Spectroscopic Data for Structural Elucidation

Technique	Expected Characteristics
¹ H NMR	Signals corresponding to the ethyl group (triplet and quartet), a methine proton (quartet), a methyl group (doublet), and aromatic protons.
¹³ C NMR	Resonances for the carbonyl carbon, aromatic carbons, and aliphatic carbons of the ethyl and propionate fragments.
IR Spectroscopy	Strong C=O stretching vibration (~1735 cm ⁻¹), C-O stretching, and aromatic C-H and C=C bands.[7]

| Mass Spectrometry | Molecular ion peak (M^+) at $m/z = 178$. Key fragments may include loss of the ethoxy group ($-OC_2H_5$) or the ethyl group ($-C_2H_5$). |

Synthesis Protocol: Fischer Esterification

The most direct and common laboratory synthesis of **Ethyl 2-phenylpropionate** is the Fischer esterification of 2-phenylpropionic acid with ethanol, catalyzed by a strong acid. This reversible reaction is driven to completion by using an excess of one reactant (typically the alcohol) or by removing water as it is formed.

Causality in Experimental Design

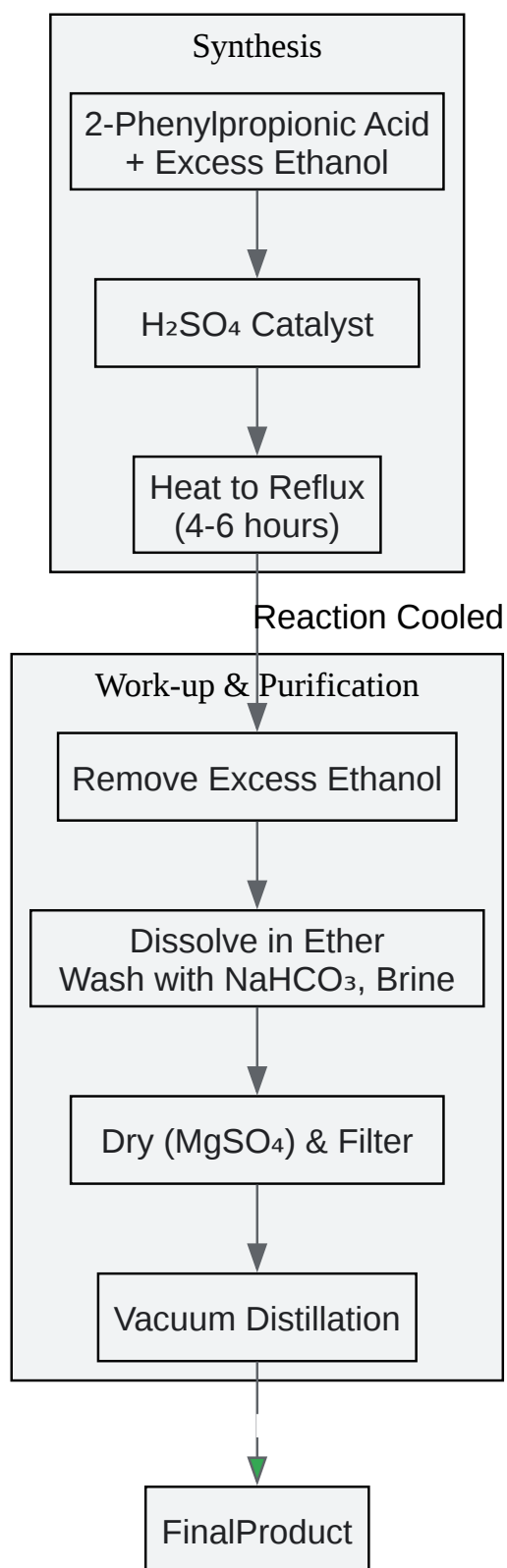
- **Acid Catalyst (e.g., H_2SO_4):** The protonation of the carboxylic acid's carbonyl oxygen by the catalyst is a critical activation step. This increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by the weakly nucleophilic ethanol.
- **Excess Ethanol:** Using ethanol as the solvent and reactant shifts the reaction equilibrium towards the product side, in accordance with Le Châtelier's principle, thereby maximizing the yield of the desired ester.
- **Reflux Conditions:** Heating the reaction mixture to the boiling point of the solvent (ethanol) increases the rate of reaction, allowing equilibrium to be reached in a practical timeframe.
- **Aqueous Work-up:** The work-up procedure is designed to neutralize the acid catalyst and remove unreacted carboxylic acid and excess ethanol. Sodium bicarbonate solution is used for neutralization, and its basic nature converts the unreacted 2-phenylpropionic acid into its water-soluble sodium salt, facilitating its removal. The subsequent brine wash helps to break up any emulsions and remove residual water from the organic layer.

Step-by-Step Laboratory Procedure

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-phenylpropionic acid (15.0 g, 0.1 mol).
- **Reagent Addition:** Add absolute ethanol (100 mL) to the flask, followed by the slow, careful addition of concentrated sulfuric acid (2 mL).

- **Reaction:** Heat the mixture to a gentle reflux and maintain for 4-6 hours. The reaction can be monitored by Thin Layer Chromatography (TLC) until the starting carboxylic acid is consumed.
- **Cooling and Concentration:** Allow the reaction mixture to cool to room temperature. Remove the excess ethanol using a rotary evaporator.
- **Extraction and Neutralization:** Dissolve the residue in diethyl ether (100 mL) and transfer to a separatory funnel. Wash the organic layer sequentially with 5% aqueous sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL).
- **Drying and Isolation:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the filtrate under reduced pressure to yield the crude **Ethyl 2-phenylpropionate**.
- **Purification:** The crude product can be purified by vacuum distillation to afford the final product as a colorless liquid.

Workflow Diagram: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **Ethyl 2-phenylpropionate**.

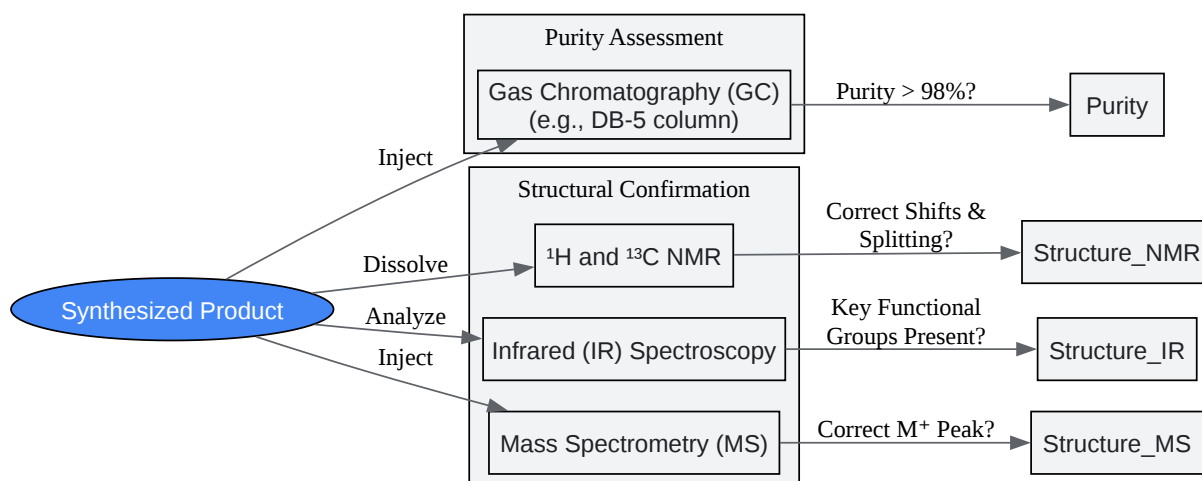
Analytical Characterization Workflow

Confirming the identity and purity of the synthesized product is a non-negotiable step in any research or development setting. A multi-technique approach ensures a comprehensive and trustworthy characterization.

Self-Validating Analytical System

The combination of chromatographic and spectroscopic techniques forms a self-validating system. Chromatography (GC) confirms the purity by showing a single major peak, while spectroscopy (NMR, IR, MS) confirms the structure of the compound corresponding to that peak. Any significant impurity observed in the GC trace would also manifest as extraneous signals in the spectroscopic data, providing a cross-check.

Analytical Workflow Diagram



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Caption: Analytical workflow for purity and structural confirmation.

Applications in Research and Development

Ethyl 2-phenylpropionate serves as more than just a fragrance.[3] Its primary value to the scientific community lies in its role as a versatile intermediate in organic synthesis.[2]

- **Chiral Precursor:** The presence of a stereocenter at the alpha-position makes it a valuable precursor for the asymmetric synthesis of more complex molecules, particularly pharmaceuticals. The separation of its enantiomers or the development of stereoselective syntheses is a key area of interest.
- **Pharmaceutical Analogs:** It is a direct structural analog of the ester form of profen drugs (e.g., Ibuprofen, Ketoprofen). In drug discovery, it can be used as a starting material or a non-active control compound in the synthesis and testing of new anti-inflammatory agents or other biologically active molecules.
- **Flavor and Fragrance Research:** In the flavor and fragrance industry, it is used to impart honey-like, ripe-fruit, or jasmine notes to various products.[3][4]

Safety, Handling, and Storage

Proper handling of all chemicals is essential for laboratory safety. **Ethyl 2-phenylpropionate** is considered an irritant and requires careful handling.[8]

Table 3: GHS Hazard and Precautionary Statements

Category	Statement	Code	Source
Hazard	Causes skin irritation	H315	[8]
Hazard	Causes serious eye irritation	H319	[8]
Hazard	May cause respiratory irritation	H335	[8]
Precautionary	Avoid breathing fumes/mist/vapors	P261	[8]
Precautionary	Wear protective gloves/eye protection	P280	[8]
Precautionary	IF IN EYES: Rinse cautiously with water for several minutes	P305+P351+P338	[8]

| Precautionary | Store in a well-ventilated place. Keep container tightly closed | P403+P233 [[8]
|

Protocol for Safe Handling and Storage

- Engineering Controls: Always handle **Ethyl 2-phenylpropionate** inside a certified chemical fume hood to minimize inhalation exposure.[6] An emergency eye wash station and safety shower should be readily accessible.[8]
- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.[6][8]
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[2][8] Keep it away from heat, sparks, open flames, and strong oxidizing agents.[6][8]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This may involve incineration in an authorized facility.[8]

Conclusion

Ethyl 2-phenylpropionate (CAS 2510-99-8) is a compound of significant utility, bridging the gap between industrial applications in flavors and fragrances and its more nuanced role in advanced organic synthesis and pharmaceutical research. A comprehensive grasp of its synthesis via Fischer esterification, its detailed analytical characterization, and stringent adherence to safety protocols are fundamental for its effective and responsible use. This guide provides the foundational knowledge for researchers and developers to confidently incorporate this versatile building block into their workflows.

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